

# Application Notes: 4-Chloro-7-methyl-3-nitrocoumarin in Bioimaging

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## Compound of Interest

Compound Name: 4-Chloro-7-methyl-3-nitrocoumarin

Cat. No.: B3043083

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## Subject: Investigation into the Bioimaging Applications of 4-Chloro-7-methyl-3-nitrocoumarin

For: Researchers, scientists, and drug development professionals.

## Introduction

This document outlines the current understanding of **4-Chloro-7-methyl-3-nitrocoumarin** and its potential applications in the field of bioimaging. Coumarin derivatives are a well-established class of fluorescent molecules widely utilized as probes and labels for cellular imaging due to their favorable photophysical properties. However, a comprehensive review of the scientific literature and chemical databases reveals a notable absence of specific applications for **4-Chloro-7-methyl-3-nitrocoumarin** as a direct bioimaging agent.

While this specific derivative is commercially available and its chemical properties are documented, it is primarily recognized as a synthetic precursor for the creation of more complex molecules.<sup>[1]</sup> This application note will summarize the known characteristics of **4-Chloro-7-methyl-3-nitrocoumarin** and provide a general overview of the broader applications of coumarin-based probes in bioimaging to offer context and potential future research directions.

## Chemical and Physical Properties of 4-Chloro-7-methyl-3-nitrocoumarin

A summary of the key chemical and physical properties of **4-Chloro-7-methyl-3-nitrocoumarin** is presented in Table 1. This data is compiled from chemical supplier and database information.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>6</sub> ClNO <sub>4</sub>	[2][3]
Molecular Weight	239.61 g/mol	[2]
Appearance	Solid	[2]
CAS Number	Not available	
InChI Key	ZLEPGHSDFWBORW-UHFFFAOYSA-N	[2]

Table 1: Physicochemical Properties of **4-Chloro-7-methyl-3-nitrocoumarin**

## Cytotoxicity and Safety Considerations

Safety data from suppliers indicates that **4-Chloro-7-methyl-3-nitrocoumarin** is classified as acutely toxic if swallowed (Acute Tox. 3 Oral) and is associated with the GHS06 pictogram (skull and crossbones).[2] The hazard statement H301 (Toxic if swallowed) is assigned.[2] This level of cytotoxicity is a significant consideration for any potential bioimaging applications, as high toxicity can interfere with cellular processes and lead to misleading results. It is crucial to handle this compound with appropriate personal protective equipment in a laboratory setting.

## General Applications of Coumarin Derivatives in Bioimaging

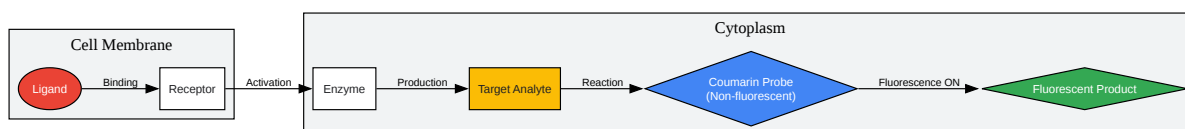
While **4-Chloro-7-methyl-3-nitrocoumarin** itself has not been established as a bioimaging probe, the coumarin scaffold is central to the design of numerous fluorescent probes. These probes are engineered to detect a wide range of biological analytes and processes. The general mechanism involves the modification of the coumarin core with a reactive group that interacts with the target analyte. This interaction leads to a change in the photophysical properties of the coumarin, such as an increase or decrease in fluorescence intensity or a shift in the emission wavelength.

Below is a generalized workflow for the application of a hypothetical coumarin-based fluorescent probe for cellular imaging.

Figure 1: Generalized workflow for cellular imaging with a fluorescent probe.

## Potential Signaling Pathway Interaction of Coumarin Probes

Fluorescent probes derived from coumarins can be designed to target specific components of signaling pathways. For example, a probe might be engineered to react with a particular enzyme or a reactive oxygen species (ROS) that is generated during a signaling cascade. The diagram below illustrates a hypothetical scenario where a coumarin probe detects an analyte produced downstream of a receptor-ligand interaction.



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Figure 2: Hypothetical signaling pathway interaction of a coumarin-based probe.

## Conclusion and Future Perspectives

In conclusion, there is currently no published evidence to support the use of **4-Chloro-7-methyl-3-nitrocoumarin** as a fluorescent probe for bioimaging. Its primary documented role is as a chemical intermediate. The inherent cytotoxicity of this compound may also limit its utility in live-cell imaging.

Future research could explore the modification of the **4-Chloro-7-methyl-3-nitrocoumarin** structure to develop novel fluorescent probes. For instance, the chloro and nitro groups could be substituted with moieties that modulate the photophysical properties and introduce specific

reactivity towards biological analytes. However, any newly synthesized derivatives would require thorough characterization of their photophysical properties, target specificity, and cytotoxicity before they could be considered for bioimaging applications. Researchers interested in coumarin-based probes are advised to explore the extensive literature on established and well-characterized coumarin fluorophores.

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## References

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